

Praseodymium Chloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Praseodymium;chloride*

Cat. No.: *B14498665*

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This guide provides an in-depth overview of praseodymium chloride, focusing on its chemical identifiers, comprehensive safety information, and known biological interactions. It is intended for researchers, scientists, and professionals in drug development who may be exploring the applications of lanthanide compounds.

Chemical Identification and Properties

Praseodymium chloride is an inorganic compound that exists in both anhydrous and hydrated forms. The most common hydrated form is the heptahydrate. It is a blue-green solid that readily absorbs water from the air.^[1]

Form	CAS Number	Molecular Formula	Molar Mass	Appearance	Melting Point	Boiling Point
Anhydrous Praseodymium(III) Chloride	10361-79-2[1][2][3][4][5]	PrCl_3 [2][5]	247.27 g/mol [2][6]	Blue-green solid[1]	786 °C[2][3]	1710 °C[1][3]
Praseodymium(III) Chloride Heptahydrate	10025-90-8[1][7]	$\text{PrCl}_3 \cdot 7\text{H}_2\text{O}$ [8][7]	373.37 g/mol [1]	Light green solid[1]	115 °C (decomposes)[9]	Not applicable
Praseodymium(III) Chloride Hydrate	19423-77-9[10][11]	$\text{PrCl}_3 \cdot x\text{H}_2\text{O}$ [10][11]	247.27 g/mol (anhydrous basis)[11]	Solid	Not available	Not available

Safety Information

Praseodymium chloride is considered a hazardous substance and should be handled with appropriate safety precautions.[12] It is irritating to the eyes, respiratory system, and skin.[1][12]

GHS Hazard Classification

Hazard Class	Hazard Statement
Acute toxicity, oral (Category 5)	H303: May be harmful if swallowed[9]
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation[9][10]
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation[9][10][13]
Specific target organ toxicity, single exposure (Respiratory tract irritation) (Category 3)	H335: May cause respiratory irritation[9][10]
Chronic aquatic hazard (Category 2)	H411: Toxic to aquatic life with long lasting effects[13]

GHS pictograms associated with these hazards typically include an exclamation mark.^[2]

Precautionary Statements & First Aid

Precautionary Action	Statement Code	Description
Prevention	P261	Avoid breathing dust/fumes.[9] [10]
P264	Wash skin thoroughly after handling.[13][14][15]	
P273	Avoid release to the environment.[13]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[13] [14]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.[13][16]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[16]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9][10][14]	
P312	Call a POISON CENTER or doctor/physician if you feel unwell.[14]	
P332 + P313	If skin irritation occurs: Get medical advice/attention.[14]	
P337 + P313	If eye irritation persists: Get medical advice/attention.[3][14]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[16]

P405	Store locked up.[16]	
Disposal	P501	Dispose of contents/container in accordance with local regulations.[16]

Toxicological Data

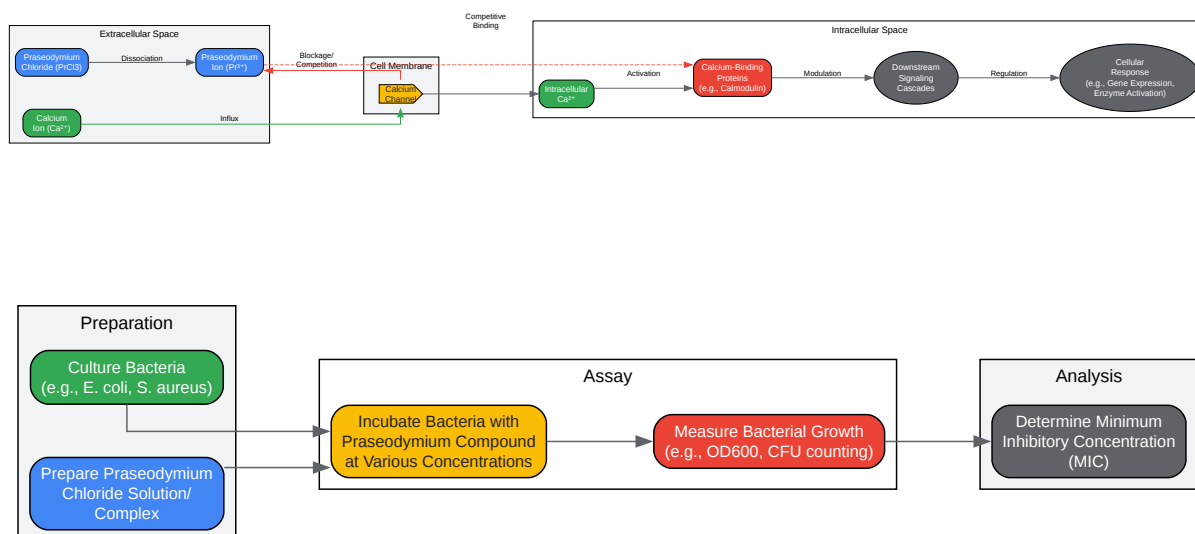
Route of Exposure	Species	LD50/LC50
Oral	Mouse	LD50: 2987 mg/kg (for PrCl ₃) [9]
Intraperitoneal	Rat	LD50: 1318 mg/kg[12]
Intravenous	Rat	LD50: 3.5 mg/kg[12]
Intraperitoneal	Mouse	LD50: 359 mg/kg[12]
Subcutaneous	Mouse	LD50: 1659 mg/kg[12]

Biological Interactions and Potential Mechanisms of Action

While specific signaling pathways directly modulated by praseodymium chloride in the context of drug development are not well-documented, its biological effects can be inferred from the broader understanding of lanthanide chemistry in biological systems.

Lanthanides, including praseodymium, are known to have a strong affinity for binding sites that typically accommodate calcium (Ca²⁺) ions due to their similar ionic radii and charge.[9] This allows them to act as antagonists or probes for calcium-dependent cellular processes.

The following diagram illustrates a hypothesized mechanism of action for praseodymium chloride's interference with calcium-dependent signaling pathways.



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